

An In-depth Technical Guide to Ethylurea (CAS: 625-52-5)

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Compound of Interest

Compound Name: *Ethylurea*

Cat. No.: *B042620*

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Introduction

Ethylurea (CAS No. 625-52-5), also known as **N-ethylurea**, is a simple urea derivative with significant applications across various scientific and industrial sectors.^[1] Its versatile chemical nature makes it a valuable building block in the synthesis of pharmaceuticals and pesticides.^[2] ^[3] Furthermore, **ethylurea** exhibits biological activity as a plant growth regulator.^[2] This technical guide provides a comprehensive overview of the core properties of **ethylurea**, including its physicochemical characteristics, spectral data, synthesis and purification protocols, and its role in chemical synthesis and biological pathways.

Physicochemical Properties

The physical and chemical properties of **ethylurea** are summarized in the table below. It is a colorless to beige solid that is soluble in water and methanol.^[2]^[3] The reported values for its melting and boiling points vary across different sources, reflecting potential differences in purity and measurement conditions.

Property	Value	References
Molecular Formula	$C_3H_8N_2O$	[2]
Molecular Weight	88.11 g/mol	[2]
Appearance	White to beige crystalline solid	[2]
Melting Point	87 - 97 °C	[3]
Boiling Point	136.3 - 258 °C at 760 mmHg	[3]
Density	1.005 - 1.213 g/cm ³	[3]
Water Solubility	0.1 - 100 mg/mL	[2] [3]
pKa	14.39 ± 0.46 (Predicted)	[3]
Flash Point	93 - 93.4 °C (closed cup)	[3]
LogP	-0.7	[3]

Spectral Data

The following table summarizes key spectral data for **ethylurea**, which are crucial for its identification and characterization.

Spectroscopy	Key Peaks/Signals
¹ H NMR	Signals corresponding to the ethyl group (CH_3 and CH_2) and the amine protons (NH and NH_2).
¹³ C NMR	Resonances for the carbonyl carbon and the two carbons of the ethyl group.
IR (Infrared)	Characteristic absorption bands for N-H stretching, C=O (carbonyl) stretching, and C-N stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of ethylurea, along with characteristic fragmentation patterns.

Experimental Protocols

Synthesis of Ethylurea

A common method for the laboratory-scale synthesis of **ethylurea** involves the reaction of ethylamine with urea in a suitable solvent.[\[2\]](#)

Materials:

- Urea
- Ethylamine (aqueous solution)
- Toluene
- Ethanol
- Water

Procedure:

- In a reaction kettle, combine toluene and urea.
- Seal the vessel and begin stirring while heating the mixture to a specified temperature.
- Introduce a quantitative amount of ethylamine into the reaction mixture.
- Continue stirring for 30 minutes after the addition of ethylamine is complete.
- Cool the reaction mixture to 40-50 °C.
- Transfer the mixture to a crystallization vessel and continue cooling to 0-5 °C to induce crystallization.
- Collect the precipitated white, scaly crystals of **ethylurea** by filtration.
- Dry the product to obtain the final compound.[\[2\]](#)

Purification by Recrystallization

Ethylurea can be purified by recrystallization from a mixed solvent system of ethanol and water.[2]

Materials:

- Crude **Ethylurea**
- Ethanol (EtOH)
- Deionized Water

Procedure:

- Dissolve the crude **ethylurea** in a minimal amount of a hot ethanol/water mixture.
- Allow the solution to cool slowly to room temperature to facilitate the formation of well-defined crystals.
- Further cool the solution in an ice bath to maximize the yield of the purified product.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol/water.
- Dry the purified crystals under vacuum at room temperature.[2]

Synthesis of a Pharmaceutical Intermediate: 1-(2-Chloroethyl)-3-cyclohexylurea (for Lomustine Synthesis)

Ethylurea is a precursor in the synthesis of various pharmaceuticals. While a direct, detailed protocol for Lomustine synthesis starting from **ethylurea** is not readily available in the provided search results, the synthesis of a key intermediate, 1-(2-chloroethyl)-3-cyclohexylurea, highlights its application.

Note: The synthesis of Lomustine itself involves the nitrosation of this intermediate, a hazardous step requiring specialized procedures. The following is a representative procedure for the synthesis of the urea intermediate.

Materials:

- Cyclohexylamine
- 1-chloro-2-isocyanatoethane
- Triethylamine (TEA)
- Tetrahydrofuran (THF)

Procedure:

- In a continuous flow reactor, a stream of cyclohexylamine and 1-chloro-2-isocyanatoethane in THF is mixed with a stream of triethylamine in THF.
- The reaction mixture is passed through the reactor at a controlled temperature (e.g., 50 °C) and residence time (e.g., 1 minute) to facilitate the carbamoylation reaction.
- The output from the reactor contains the product, 1-(2-chloroethyl)-3-cyclohexylurea.[4][5]
- Subsequent purification steps, such as extraction and crystallization, are required to isolate the pure intermediate.[4]

Gibberellin Biosynthesis Inhibition Bioassay

Ethylurea is known to inhibit the biosynthesis of gibberellins, a class of plant hormones.[2] The following is a general bioassay protocol that can be adapted to test the inhibitory effect of **ethylurea**.

Materials:

- Barley half-seeds (embryo removed)
- **Ethylurea** solutions of varying concentrations
- Gibberellic acid (GA₃) solution (as a positive control)
- Control solution (without **ethylurea** or GA₃)

- Starch solution
- Iodine solution
- Spectrophotometer

Procedure:

- Incubate barley half-seeds in solutions containing different concentrations of **ethylurea** for a set period. Include positive (GA_3) and negative (no treatment) controls.
- After incubation, add a starch solution to each sample. The α -amylase produced by the aleurone layer of the seeds in response to gibberellins will digest the starch.
- After a defined incubation period with starch, add an iodine solution. Iodine reacts with starch to produce a blue-black color.
- Measure the absorbance of the solution using a spectrophotometer. A lower absorbance indicates greater starch digestion and thus higher α -amylase activity (and less inhibition by **ethylurea**).
- The degree of inhibition can be quantified by comparing the absorbance of the **ethylurea**-treated samples to the controls.[6][7][8]

Visualizations

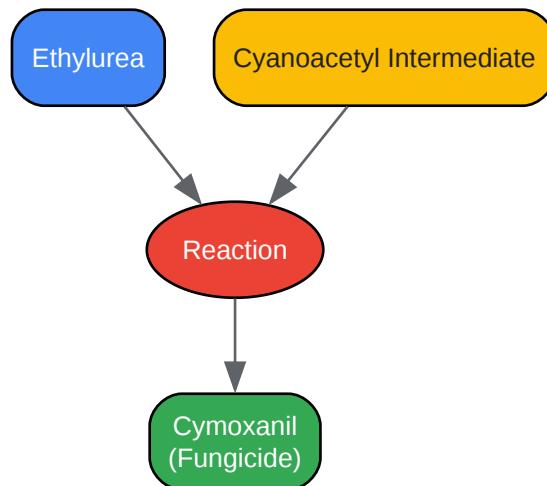
Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **Ethylurea**.

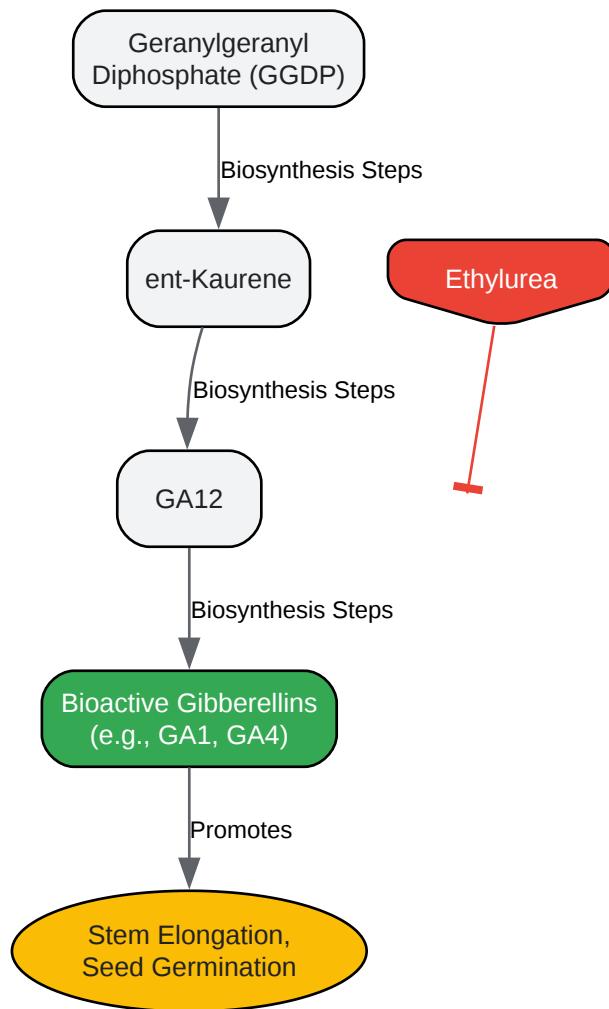
Role in Pesticide Synthesis (Cymoxanil)



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Caption: Role of **Ethylurea** in the synthesis of the fungicide Cymoxanil.

Inhibition of Gibberellin Biosynthesis Pathway



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Caption: Inhibition of the gibberellin biosynthesis pathway by **Ethylurea**.

Safety and Handling

Ethylurea should be handled with care in a laboratory setting. It is harmful if swallowed, in contact with skin, or if inhaled.[3] It may also cause respiratory irritation.[3]

Personal Protective Equipment (PPE):

- Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin: Wear suitable protective gloves to prevent skin exposure.
- Clothing: Wear appropriate protective clothing.

- Respirators: Use a NIOSH/MSHA-approved respirator when working in areas with inadequate ventilation.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place away from incompatible substances such as oxidizing agents.

First Aid:

- Eyes: Flush with plenty of water for at least 15 minutes.
- Skin: Flush with plenty of water for at least 15 minutes while removing contaminated clothing.
- Ingestion: If conscious, rinse mouth and drink 2-4 cupfuls of milk or water. Do not induce vomiting.
- Inhalation: Move to fresh air immediately.

In all cases of exposure, seek immediate medical attention.

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